

Purity and appearance of 3-Bromofuran-2-carbaldehyde

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Compound of Interest

Compound Name: 3-Bromofuran-2-carbaldehyde

Cat. No.: B086034

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An In-depth Technical Guide on **3-Bromofuran-2-carbaldehyde**: Purity and Appearance

Introduction

3-Bromofuran-2-carbaldehyde, also known by synonyms such as 3-bromo-2-furaldehyde and 3-bromo-2-formylfuran, is a heterocyclic building block valuable in organic synthesis.^[1] Its utility in the development of more complex molecules makes a thorough understanding of its physical and chemical properties essential for researchers and professionals in drug development. This guide provides a detailed overview of the compound's appearance, purity, and associated experimental protocols.

Physicochemical Properties and Purity

3-Bromofuran-2-carbaldehyde is a compound with the chemical formula $C_5H_3BrO_2$ and a molecular weight of approximately 174.98 g/mol.^{[1][2]} The appearance of this chemical can vary significantly depending on its purity and the supplier. It is described as a solid, semi-solid, or liquid, with colors ranging from pale yellow to yellow-brown and even dark brown.^[3] Some sources describe it as an oil that solidifies upon cooling.^[4]

Commercially available purities for **3-Bromofuran-2-carbaldehyde** are typically high, with suppliers offering grades of $\geq 99\%$ or 96%.^[5] Due to its sensitivity to light, air, and moisture, proper storage is critical to maintain its purity.^{[3][6]} Recommended storage conditions include keeping it in a tightly sealed container under an inert atmosphere, protected from light, and at temperatures ranging from room temperature to frozen (-20°C).^{[3][5]}

Data Summary

For ease of comparison, the key physicochemical and purity data for **3-Bromofuran-2-carbaldehyde** are summarized in the table below.

Property	Data	Citations
IUPAC Name	3-bromofuran-2-carbaldehyde	[2]
Synonyms	3-bromo-2-furaldehyde, 3-Bromo-2-formylfuran, 3-bromofurfural	[1]
CAS Number	14757-78-9	[1] [2] [5] [7]
Molecular Formula	C ₅ H ₃ BrO ₂	[1] [7]
Molecular Weight	174.98 g/mol	[1] [2]
Appearance	Pale-yellow to Yellow-brown to Dark-Brown Solid, Semi-solid, Liquid or Oil	[3] [4] [5]
Purity	≥96% - 99%	[5]
Storage Conditions	Inert atmosphere, store in freezer (-20°C), protect from light and moisture	[5]
¹ H NMR (CDCl ₃)	9.74-9.72 (1H, d), 7.64-7.63 (1H, m), 6.675-6.66 (1H, d)	[4]
Mass Spec (MS)	(M+H) ⁺ = 175, 177	[4]

Experimental Protocols

The following sections detail the methodologies for the synthesis and purification of **3-Bromofuran-2-carbaldehyde**.

Synthesis of 3-Bromofuran-2-carbaldehyde

A common method for synthesizing this compound involves the formylation of 3-bromofuran.[\[4\]](#)

Materials:

- 3-bromofuran
- Lithium diisopropylamide (LDA)
- N,N-dimethylformamide (DMF)
- Tetrahydrofuran (THF), anhydrous
- Ethyl acetate (EtOAc)
- Water (H₂O)
- Brine
- Magnesium sulfate (MgSO₄)

Procedure:

- A solution of freshly prepared lithium diisopropylamide (LDA) (6.80 mmol) in anhydrous THF (4 ml) is cooled to -78°C in a dry reaction vessel under an inert atmosphere.[4]
- A solution of 3-bromofuran (1.00 g, 6.80 mmol) in anhydrous THF (5 ml) is added slowly to the LDA solution.[4]
- The mixture is stirred at -78°C for 15 minutes.[4]
- A solution of DMF (0.56 ml, 7.20 mmol) in anhydrous THF (2 ml) is then added dropwise to the reaction mixture.[4]
- The resulting mixture is stirred for an additional hour at -78°C and then allowed to warm to room temperature.[4]
- The reaction is quenched by the addition of water.[4]
- The aqueous layer is extracted twice with ethyl acetate (2 x 50 ml).[4]

- The combined organic extracts are washed sequentially with water and brine, then dried over anhydrous magnesium sulfate (MgSO_4).^[4]
- The solvent is removed under reduced pressure to yield the crude product.^[4]

Purification Protocol

The crude product from the synthesis is typically purified using column chromatography.^[4]

Materials:

- Silica gel
- Ethyl acetate (EtOAc)
- Hexane

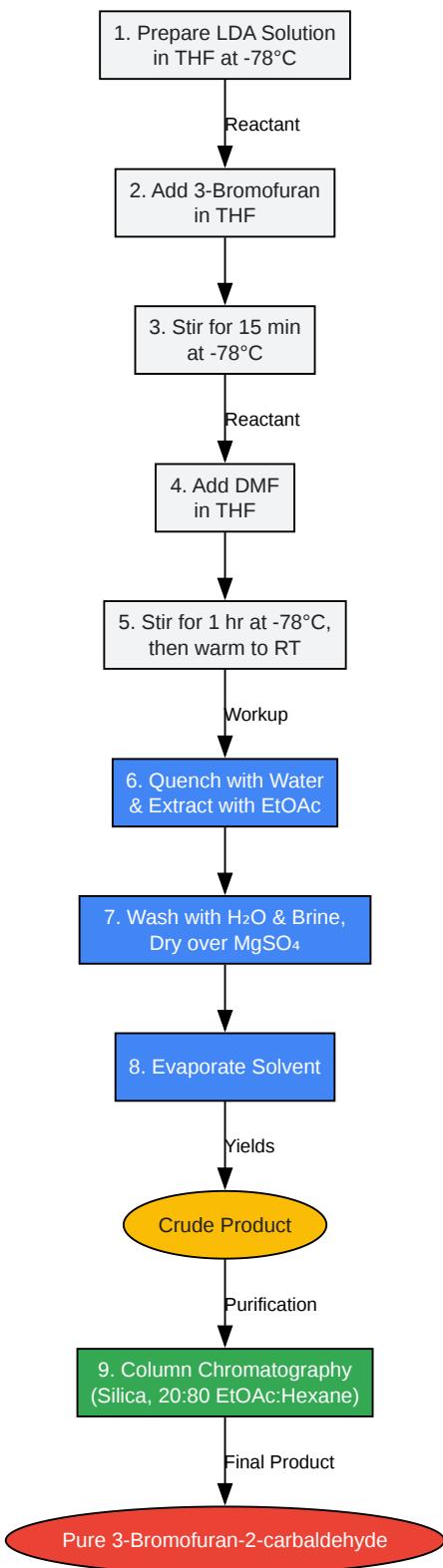
Procedure:

- A chromatography column is prepared with a slurry of silica gel in hexane.
- The crude **3-Bromofuran-2-carbaldehyde** residue is dissolved in a minimal amount of the eluent.
- The dissolved residue is loaded onto the silica gel column.
- The product is eluted from the column using a solvent mixture of ethyl acetate and hexane (20:80 v/v).^[4]
- Fractions are collected and analyzed (e.g., by TLC) to identify those containing the pure product.
- The solvent from the pure fractions is evaporated under reduced pressure to afford the final product as an oil, which may solidify upon cooling.^[4]

Visualized Workflow

The synthesis of **3-Bromofuran-2-carbaldehyde** can be visualized as a multi-step workflow, from starting materials to the final purified product.

Synthesis Workflow for 3-Bromofuran-2-carbaldehyde

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Caption: Synthesis and purification workflow for **3-Bromofuran-2-carbaldehyde**.

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